

Benzyl-PEG4-acid: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: *Benzyl-PEG4-acid*

Cat. No.: *B1666789*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility and stability characteristics of **Benzyl-PEG4-acid**, a heterobifunctional linker commonly utilized in the synthesis of Proteolysis Targeting Chimeras (PROTACs) and other bioconjugates. Understanding these properties is critical for its effective handling, storage, and application in drug discovery and development.

Introduction to Benzyl-PEG4-acid

Benzyl-PEG4-acid is a valuable chemical tool featuring a carboxylic acid for conjugation to amine-containing molecules and a benzyl-protected alcohol. The tetraethylene glycol (PEG4) spacer enhances the aqueous solubility of the resulting conjugates. The benzyl group serves as a protecting group for the terminal alcohol, which can be deprotected via hydrogenolysis if further chemical modification is required. Its primary application is as a linker in the construction of PROTACs, where it connects a target protein-binding ligand to an E3 ubiquitin ligase-binding ligand.

Solubility Characteristics

The solubility of **Benzyl-PEG4-acid** is a key consideration for its use in various reaction conditions. While PEG linkers are generally employed to increase the aqueous solubility of the final conjugate, the solubility of the linker itself in different solvents is important for reaction setup and purification.

Quantitative Solubility Data

Solvent	Solubility	Concentration (mM)	Notes
Dimethyl Sulfoxide (DMSO)	≥ 100 mg/mL[1]	≥ 320.14 mM[1]	Hygroscopic DMSO can impact solubility; use freshly opened solvent.[1]
Water	Soluble	Data not available	The presence of the PEG chain suggests good aqueous solubility.
Methanol	Soluble	Data not available	

A related compound, Acid-PEG4-NHS ester, is reported to be soluble in Dichloromethane (DCM) and Dimethylformamide (DMF), suggesting that **Benzyl-PEG4-acid** may also be soluble in these solvents.

Experimental Protocol for Solubility Determination

This protocol outlines a general method for determining the solubility of **Benzyl-PEG4-acid** in a given solvent.

Objective: To determine the saturation solubility of **Benzyl-PEG4-acid** in a specific solvent.

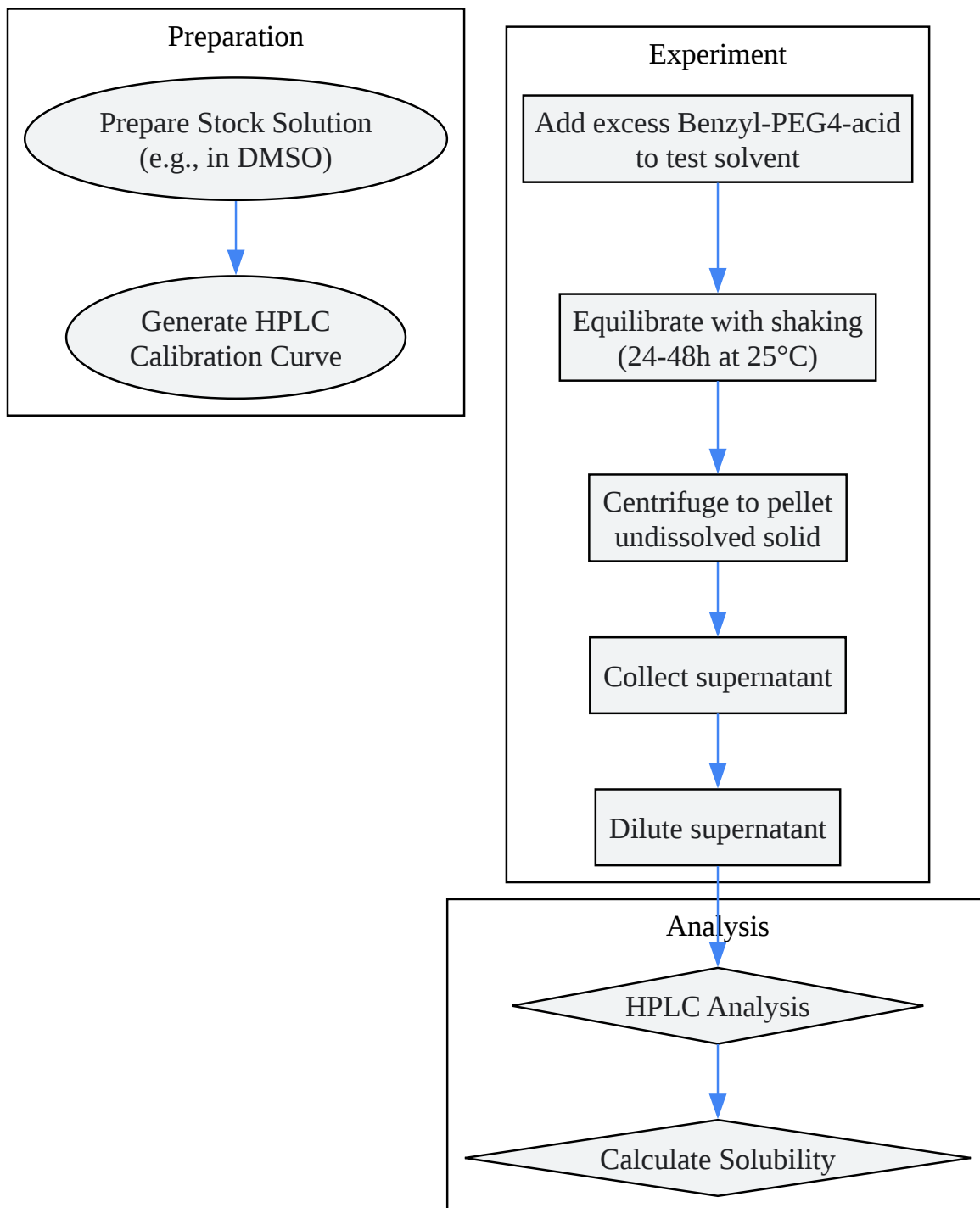
Materials:

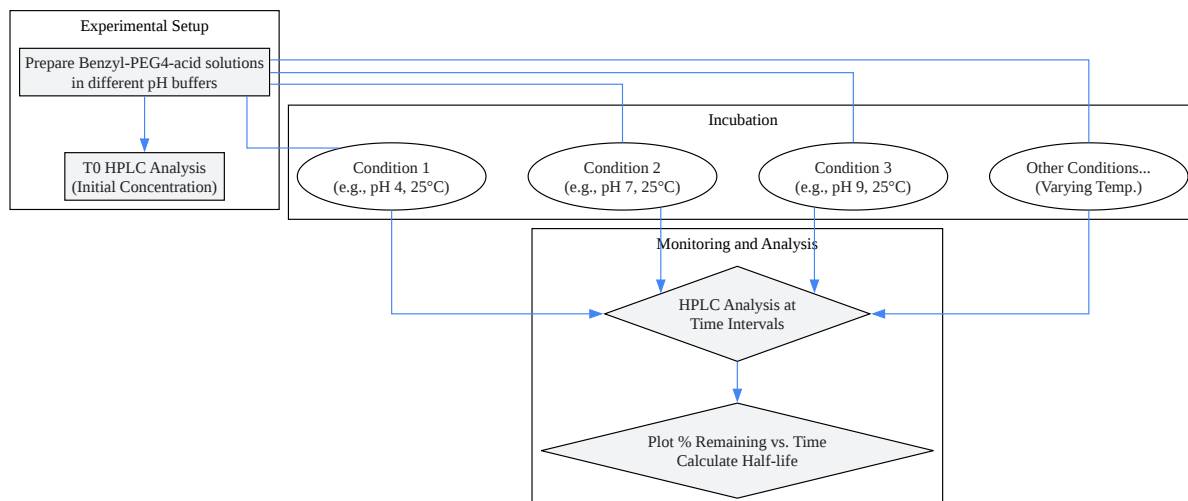
- **Benzyl-PEG4-acid**
- Selected solvents (e.g., water, phosphate-buffered saline (PBS) pH 7.4, ethanol, etc.)
- Vortex mixer
- Thermostatic shaker
- Centrifuge

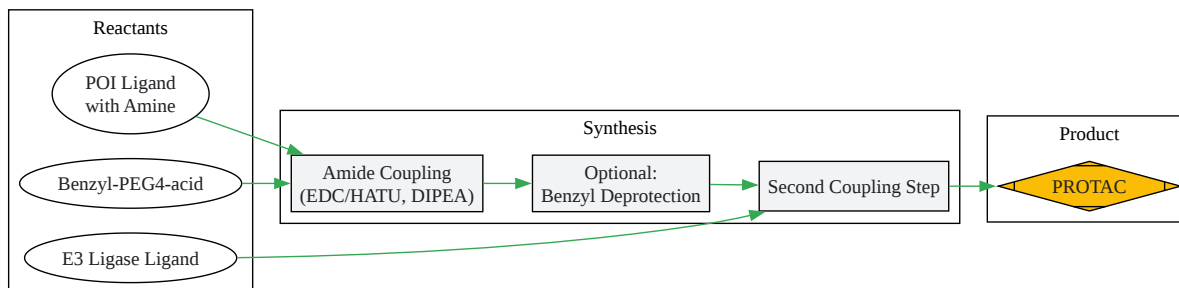
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV)
- Analytical balance
- Volumetric flasks and pipettes

Procedure:

- Preparation of Stock Solution: Prepare a high-concentration stock solution of **Benzyl-PEG4-acid** in a solvent in which it is freely soluble (e.g., DMSO).
- Calibration Curve: Create a series of standard solutions of known concentrations from the stock solution and generate a calibration curve using the HPLC system.
- Equilibrium Solubility Measurement (Shake-Flask Method):
 - Add an excess amount of **Benzyl-PEG4-acid** to a known volume of the test solvent in a sealed vial.
 - Agitate the vial in a thermostatic shaker at a controlled temperature (e.g., 25 °C) for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
 - After equilibration, centrifuge the suspension to pellet the undissolved solid.
 - Carefully collect an aliquot of the supernatant.
 - Dilute the supernatant with a suitable solvent to a concentration within the range of the HPLC calibration curve.
 - Analyze the diluted sample by HPLC to determine the concentration of the dissolved **Benzyl-PEG4-acid**.
- Data Analysis: Calculate the solubility in mg/mL or mM using the concentration determined from the HPLC analysis and the dilution factor.







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References

- 1. benchchem.com [benchchem.com]
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